

Application Notes: Post-Polymerization Modification of Poly(5-Vinyl-2-norbornene)

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Compound of Interest

Compound Name: 5-Vinyl-2-norbornene

Cat. No.: B046002

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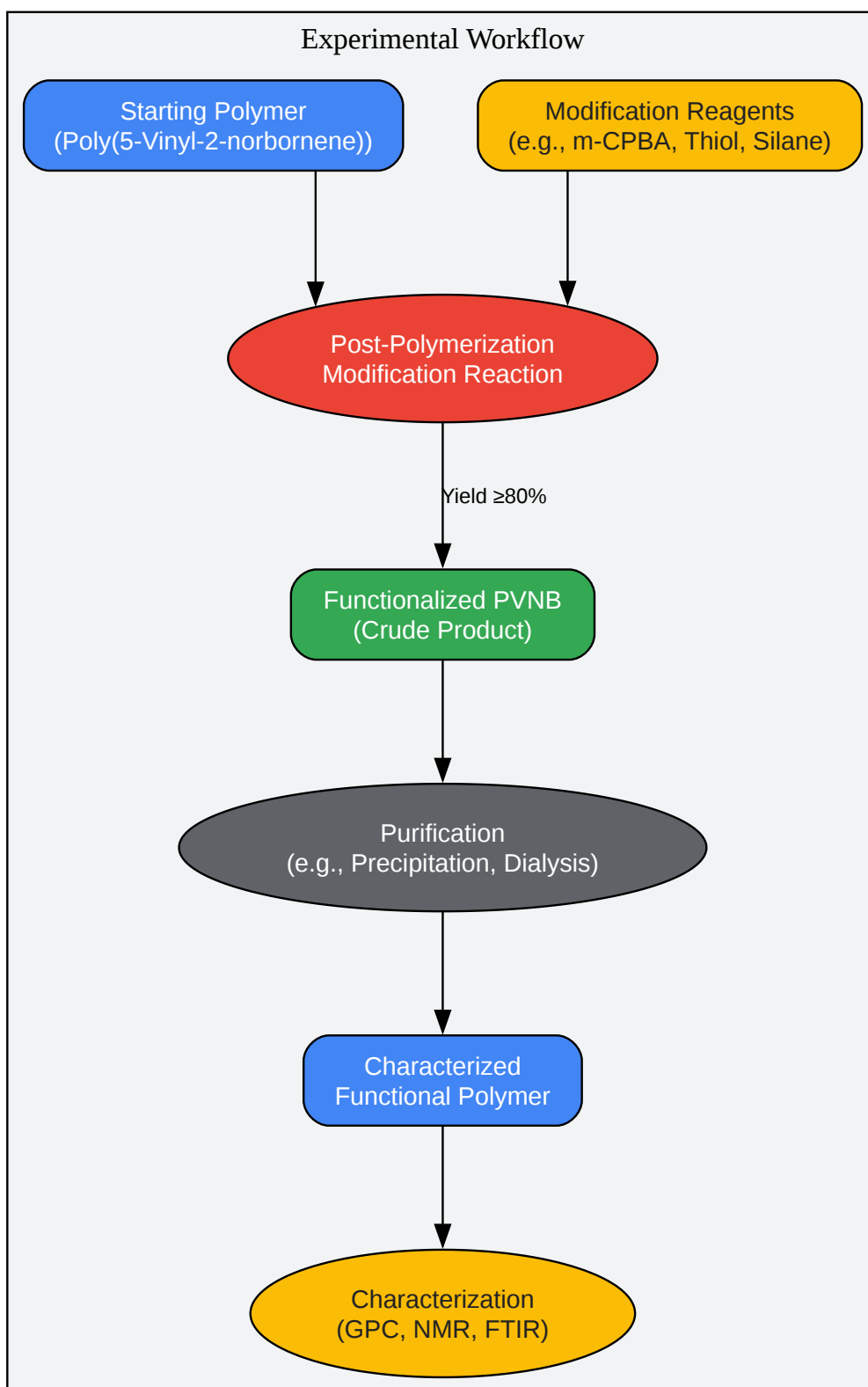
Introduction

Poly(**5-vinyl-2-norbornene**) (PVNB), synthesized through vinyl-addition polymerization, is a polymer with a unique combination of properties including high thermal stability, chemical resistance, and a high glass transition temperature.[1] The presence of pendant vinyl groups along its saturated polynorbornene backbone makes it an excellent platform for post-polymerization modification. This process allows for the introduction of a wide array of functional groups, enabling the tailoring of the polymer's physical and chemical properties for specific high-performance applications.[2]

These modifications are crucial for developing advanced materials for various fields, including gas separation membranes and biomedical applications.[1][3] For instance, the introduction of polar groups can enhance selectivity for certain gases, while specific functionalities can be used to attach therapeutic agents for drug delivery systems.[1][4][5] This document provides detailed protocols for several key post-polymerization modifications of PVNB, including epoxidation, thiol-ene reaction, hydrogenation, and hydrosilylation.

General Experimental Workflow

The post-polymerization modification of PVNB generally follows a consistent workflow, from the initial modification reaction to the final characterization of the new functionalized polymer. This process ensures the successful introduction of the desired functional groups and a thorough understanding of the resulting material's properties.



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Caption: General workflow for the modification and characterization of PVNB.

Epoxidation of PVNB

Epoxidation introduces oxirane rings into the polymer side chains, significantly increasing polarity. This modification is useful for enhancing selectivity in gas separation membranes (e.g., for CO₂/N₂) and for creating reactive sites for further "click" chemistry applications.[1] The reaction is typically carried out using an oxidizing agent like m-chloroperoxybenzoic acid (m-CPBA).[1][6][7]

Reaction Scheme: Epoxidation

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References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Making accessible soluble silicon-containing polynorbornenes: hydrosilylation of vinyl-addition poly(5-vinyl-2-norbornene) - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. DSpace at KIST: Vinyl addition copolymerization of norbornene/5-vinyl-2-norbornene with cationic eta(3)-allyl palladium catalyst and their post-reaction [pubs.kist.re.kr]
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